

Key synonyms for 5-Amino-1-naphthol like 1-Amino-5-hydroxynaphthalene.

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Compound of Interest

Compound Name: 5-Amino-1-naphthol

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An In-Depth Technical Guide to 5-Amino-1-naphthol and its Derivatives

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Amino-1-naphthol**, a versatile chemical intermediate with significant applications in the synthesis of dyes, pharmaceuticals, and fluorescent probes. This document details its chemical properties, key synonyms, synthesis and purification protocols, and explores the mechanism of action of its derivatives in drug development, particularly focusing on the inhibition of Nicotinamide N-methyltransferase (NNMT).

Core Synonyms and Chemical Identity

5-Amino-1-naphthol is an aromatic organic compound characterized by a naphthalene backbone substituted with both an amino and a hydroxyl group. A comprehensive list of its synonyms is provided below to aid in literature searches and chemical sourcing.

Identifier Type	Value
IUPAC Name	5-aminonaphthalen-1-ol
CAS Number	83-55-6
Alternative Names	1-Amino-5-hydroxynaphthalene
1-Amino-5-naphthol	
5-Amino-alpha-naphthol	
5-Hydroxy-1-naphthylamine	
1-Naphthalenol, 5-amino-	

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **5-Amino-1-naphthol** is presented in the table below, providing essential data for experimental design and chemical handling.

Property	Value	Units
Molecular Formula	C ₁₀ H ₉ NO	
Molecular Weight	159.18	g/mol
Melting Point	190 (decomposes)	°C
Boiling Point	378.3	°C at 760 mmHg
Appearance	Off-white to light-brown or purple crystalline powder	
Solubility	Sparingly soluble in water; Soluble in ethanol, acetone, chloroform, and other organic solvents. ^[1]	
pKa	3.97 (at 25°C)	

Experimental Protocols

Synthesis of 5-Amino-1-naphthol

A common and effective method for the synthesis of **5-Amino-1-naphthol** is through the alkaline fusion of 1-Aminonaphthalene-5-sulfonic acid (Laurent's acid).

Materials:

- 1-Aminonaphthalene-5-sulfonic acid
- Sodium hydroxide (pellets)
- Hydrochloric acid (concentrated)
- Distilled water
- Reaction vessel suitable for high-temperature fusion (e.g., a nickel or iron crucible)
- Heating mantle or furnace
- Stirring apparatus
- pH meter or pH paper
- Buchner funnel and filter paper

Procedure:

- In the reaction vessel, melt sodium hydroxide by heating to approximately 200°C.
- Gradually add 1-Aminonaphthalene-5-sulfonic acid to the molten sodium hydroxide while stirring continuously.
- Slowly increase the temperature of the mixture to 250°C and maintain this temperature for a minimum of 3 hours to ensure the completion of the fusion reaction.
- After the reaction is complete, allow the mixture to cool to a safe temperature.

- Carefully dilute the solidified melt with distilled water.
- Neutralize the alkaline solution by the slow addition of concentrated hydrochloric acid while monitoring the pH. Adjust the pH to the point of precipitation of the product.
- The **5-Amino-1-naphthol** product will precipitate out of the solution.
- Collect the precipitate by vacuum filtration using a Buchner funnel.
- Wash the collected solid with cold distilled water to remove any residual salts.
- Dry the purified **5-Amino-1-naphthol** product. An expected yield of approximately 85% can be achieved with this method.

Purification of 5-Amino-1-naphthol

Purification of the synthesized **5-Amino-1-naphthol** is crucial to remove impurities.

Recrystallization is a standard and effective method.

Materials:

- Crude **5-Amino-1-naphthol**
- Suitable recrystallization solvent (e.g., ethanol, water, or a mixture)
- Erlenmeyer flask
- Heating plate with magnetic stirring
- Condenser (optional, for volatile solvents)
- Buchner funnel and filter paper
- Ice bath

Procedure:

- Solvent Selection: The ideal solvent is one in which **5-Amino-1-naphthol** has high solubility at elevated temperatures and low solubility at room temperature. Ethanol or an ethanol-water

mixture is often a suitable choice.

- **Dissolution:** Place the crude **5-Amino-1-naphthol** in an Erlenmeyer flask and add a minimal amount of the chosen solvent. Heat the mixture to the solvent's boiling point while stirring until the solid is completely dissolved. Add more solvent in small increments if necessary to achieve full dissolution.
- **Decoloration (Optional):** If the solution is colored due to impurities, a small amount of activated charcoal can be added to the hot solution to adsorb the colored impurities. Immediately perform a hot filtration to remove the charcoal.
- **Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. This slow cooling promotes the formation of large, pure crystals.
- **Yield Maximization:** Once the solution has reached room temperature, place the flask in an ice bath to maximize the precipitation of the product.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining impurities from the mother liquor.
- **Drying:** Dry the purified crystals, for instance in a desiccator, to remove any residual solvent.

Applications in Drug Development: Targeting Nicotinamide N-methyltransferase (NNMT)

Derivatives of aminonaphthalenes have emerged as potent inhibitors of Nicotinamide N-methyltransferase (NNMT), an enzyme implicated in various metabolic diseases and cancers. [2][3][4] One such derivative, 5-amino-1MQ, a small molecule inhibitor of NNMT, has shown significant therapeutic potential.[1][5][6][7]

The NNMT Signaling Pathway and its Inhibition

NNMT catalyzes the methylation of nicotinamide (NAM) to 1-methylnicotinamide (MNA), utilizing S-adenosylmethionine (SAM) as a methyl donor and producing S-adenosylhomocysteine (SAH).[8][9] This process plays a crucial role in regulating the

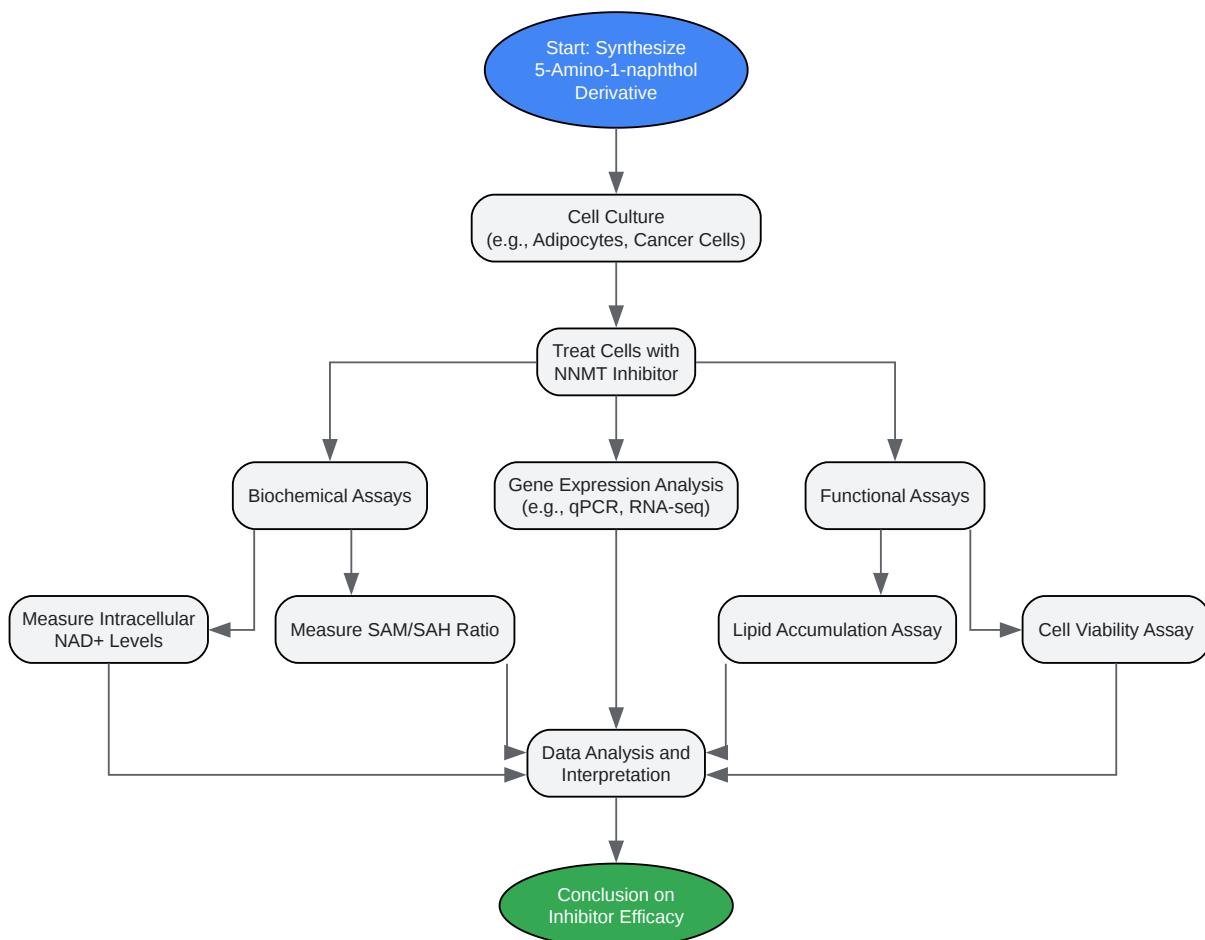
intracellular pools of NAD⁺ and the SAM/SAH ratio, which is a key indicator of the cell's methylation capacity.[3] Overexpression of NNMT is associated with obesity, type 2 diabetes, and various cancers, making it an attractive target for drug development.[2][4]

The inhibition of NNMT by compounds like 5-amino-1MQ leads to a cascade of downstream effects that can counteract the pathological consequences of NNMT overexpression.

NNMT Inhibition Signaling Pathway

Experimental Workflow for Assessing NNMT Inhibitor Efficacy

The following workflow outlines a general approach to evaluate the efficacy of a potential NNMT inhibitor derived from **5-Amino-1-naphthol** in a cellular context.

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Workflow for NNMT Inhibitor Evaluation

This in-depth guide provides a solid foundation for researchers and professionals working with **5-Amino-1-naphthol** and its derivatives. The provided protocols and pathway diagrams offer both practical guidance and a conceptual framework for further investigation into the therapeutic potential of this versatile class of compounds.

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